

# N-Boc-L-prolinal: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Boc-L-Prolinal*

Cat. No.: *B1333625*

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For Researchers, Scientists, and Drug Development Professionals

**N-Boc-L-prolinal**, with the CAS number 69610-41-9, is a chiral amino aldehyde that serves as a crucial building block in synthetic organic chemistry.<sup>[1][2]</sup> Its protected amine group and reactive aldehyde functionality make it a versatile intermediate in the synthesis of complex molecules, particularly in the development of novel therapeutic agents.<sup>[1]</sup> This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and key applications of **N-Boc-L-prolinal**.

## Core Physicochemical Properties

**N-Boc-L-prolinal** is a clear, light yellow, viscous liquid at room temperature.<sup>[1]</sup> It is sensitive to air and should be stored at low temperatures (-20°C to 5°C) to maintain its stability.<sup>[1][3]</sup> Key physicochemical data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>3</sub>	[1][2][3][4]
Molecular Weight	199.25 g/mol	[1][2][3][4]
Appearance	Clear light yellow viscous liquid	[1]
Boiling Point	211 °C (lit.)	[1][3][4]
Density	1.063 g/mL at 25 °C (lit.)	[1][3][4]
Refractive Index (n <sub>20/D</sub> )	1.462 (lit.)	[1][3][4]
Optical Rotation ([α] <sub>20/D</sub> )	-101° (c = 0.66 in chloroform)	[3]
Solubility	Slightly soluble in water; Soluble in chloroform.	[1][4]
Flash Point	135 °F	[1]
Vapor Pressure	0.00483 mmHg at 25°C	[1]

## Spectroscopic Data

Detailed experimental spectra for **N-Boc-L-prolinal** are not widely available in the public domain. However, typical spectral characteristics can be inferred from its structure.

<sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance) Spectrum Data not available in the search results.

<sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectrum Data not available in the search results.

IR (Infrared) Spectrum Data not available in the search results.

Mass Spectrum A predicted monoisotopic mass for the [M+H]<sup>+</sup> ion is 200.12813 m/z.

## Experimental Protocols

### Synthesis of N-Boc-L-prolinal via Swern Oxidation

A common and efficient method for the synthesis of **N-Boc-L-prolinal** is the Swern oxidation of N-Boc-L-prolinol.

Materials:

- N-Boc-L-prolinol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (TEA)
- Dichloromethane (DCM), anhydrous
- Water
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), anhydrous
- Silica gel for column chromatography
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- A solution of oxalyl chloride in anhydrous dichloromethane is cooled to  $-78\text{ }^{\circ}\text{C}$  under an inert atmosphere.
- A solution of dimethyl sulfoxide in anhydrous dichloromethane is added dropwise to the oxalyl chloride solution, and the mixture is stirred for a short period.
- A solution of N-Boc-L-prolinol in anhydrous dichloromethane is then added dropwise to the reaction mixture.
- After stirring for a specified time, triethylamine is added dropwise.
- The reaction mixture is allowed to warm to room temperature and then quenched with water.

- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield the crude product.
- The crude **N-Boc-L-prolinal** is purified by silica gel column chromatography using a mixture of ethyl acetate and hexanes as the eluent to afford the pure product as a light yellow oil.

## Determination of Physicochemical Properties

Standard laboratory procedures are employed to determine the physicochemical properties of **N-Boc-L-prolinal**.

- **Boiling Point:** The boiling point can be determined by distillation or using a micro-boiling point apparatus. The temperature at which the liquid actively boils and the vapor condenses is recorded as the boiling point.
- **Density:** The density is measured by accurately weighing a known volume of the liquid using a pycnometer or a graduated cylinder and a precision balance. The density is calculated as mass divided by volume.
- **Refractive Index:** An Abbe refractometer is used to measure the refractive index of the liquid at a specific temperature, typically 20°C, using the sodium D-line.
- **Optical Rotation:** A polarimeter is used to measure the angle of rotation of plane-polarized light when it passes through a solution of **N-Boc-L-prolinal** of a known concentration in a specific solvent (e.g., chloroform). The specific rotation is then calculated based on the observed rotation, path length, and concentration.

## Applications in Research and Development

**N-Boc-L-prolinal** is a valuable chiral building block in the synthesis of a variety of biologically active molecules. Its applications include:

- **Peptide Synthesis:** It serves as a key component in the synthesis of peptidomimetics and complex peptides.

- **Pharmaceutical Synthesis:** It is an important intermediate in the synthesis of various pharmaceutical compounds, including enzyme inhibitors and receptor ligands. For instance, it has been utilized in the synthesis of analogs of Dolastatin 10 with anti-colon cancer activity.
- **Asymmetric Synthesis:** The chiral nature of **N-Boc-L-prolinal** makes it a useful starting material for the enantioselective synthesis of various organic compounds.

## Visualizations

### Synthesis Workflow of N-Boc-L-prolinal

The following diagram illustrates the synthetic pathway from L-Proline to **N-Boc-L-prolinal**.

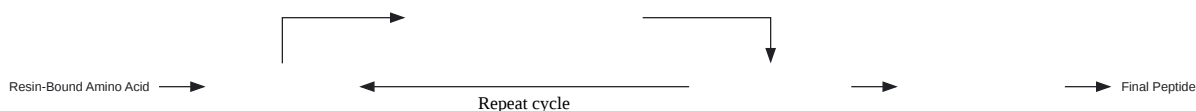


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Caption: Synthetic route to **N-Boc-L-prolinal** from L-Proline.

## Logical Workflow for Application in Peptide Synthesis

This diagram shows a generalized workflow for the use of **N-Boc-L-prolinal** in solid-phase peptide synthesis (SPPS).



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Caption: Use of **N-Boc-L-prolinal** in Solid-Phase Peptide Synthesis.

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## References

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